

In-Depth Technical Guide: rac Mono(2-ethyl-5-oxohexyl) Phthalate-d4

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Compound of Interest

Compound Name: *rac Mono(2-ethyl-5-oxohexyl)*
Phthalate-d4

Cat. No.: B126623

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This technical guide provides a comprehensive overview of the safety, chemical properties, and analytical considerations for **rac Mono(2-ethyl-5-oxohexyl) Phthalate-d4**. Designed for researchers, scientists, and drug development professionals, this document consolidates available data to support safe handling, experimental design, and data interpretation.

Chemical and Physical Properties

rac Mono(2-ethyl-5-oxohexyl) Phthalate-d4 is the deuterated form of rac Mono(2-ethyl-5-oxohexyl) Phthalate (MEOHP), a secondary metabolite of the widely used plasticizer Di(2-ethylhexyl) phthalate (DEHP). Due to the limited availability of specific data for the deuterated compound, information for its non-deuterated analogue is included for reference and is noted accordingly.

Table 1: Chemical Identification

Identifier	rac Mono(2-ethyl-5-oxohexyl) Phthalate-d4	rac Mono(2-ethyl-5-oxohexyl) Phthalate
CAS Number	679789-44-7[1]	40321-98-0[2]
Molecular Formula	C ₁₆ H ₁₆ D ₄ O ₅ [1]	C ₁₆ H ₂₀ O ₅ [2]
Molecular Weight	296.35 g/mol [1]	292.33 g/mol [2]
Synonyms	1,2-Benzene-3,4,5,6-d4-dicarboxylic Acid Mono(2-ethyl-5-oxohexyl) Ester[1]	MEOHP; 5-Oxo-MEHP[2]

Table 2: Physical and Chemical Properties (Non-deuterated)

Property	Value	Source
Boiling Point	478.7 °C at 760 mmHg (Predicted)	[3][4]
Density	1.155 g/cm ³ (Predicted)	[3][4]
Refractive Index	n _{20/D} 1.516-1.518	[3][4]
Flash Point	174 °C	[3]
Storage Temperature	-20°C	[5]
Solubility	Chloroform (Slightly), Hexanes (Slightly), Methanol (Slightly)	[3]

Safety and Hazard Information

The safety information provided is primarily for the non-deuterated analogue, rac Mono(2-ethyl-5-oxohexyl) Phthalate. Standard precautions for handling deuterated compounds should also be observed.

Table 3: GHS Hazard Classification (Non-deuterated)

Classification	Hazard Statement	Pictogram
Skin Irritation (Category 2)	H315: Causes skin irritation.	GHS07
Eye Irritation (Category 2A)	H319: Causes serious eye irritation.	GHS07

Data sourced from supplier safety information.

2.1. Handling and Storage

- Handling: Use in a well-ventilated area. Avoid contact with skin and eyes. Wear appropriate personal protective equipment (PPE), including gloves and safety glasses.
- Storage: Store in a tightly sealed container in a cool, dry place. The recommended storage temperature is -20°C[5].

2.2. First Aid Measures

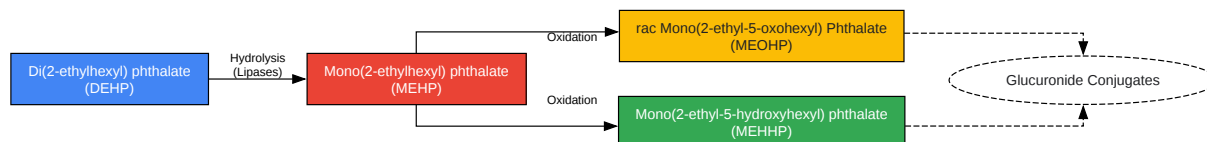
- Eye Contact: Immediately flush with plenty of water for at least 15 minutes.
- Skin Contact: Wash off with soap and water.
- Inhalation: Move to fresh air.
- Ingestion: Rinse mouth with water. Do not induce vomiting.

2.3. Toxicological Information

Specific quantitative toxicological data, such as LD50 values for **rac Mono(2-ethyl-5-oxohexyl) Phthalate-d4** or its non-deuterated form, are not readily available in the public domain. However, as a metabolite of DEHP, its toxicological profile is linked to that of the parent compound. Phthalates, as a class, are recognized as endocrine disruptors[6]. DEHP and its metabolites have been associated with reproductive and developmental toxicity in animal studies[6][7].

Metabolic Pathway

rac Mono(2-ethyl-5-oxohexyl) Phthalate (MEOHP) is a secondary, oxidized metabolite of Di(2-ethylhexyl) phthalate (DEHP). The metabolic pathway involves an initial hydrolysis of DEHP to Mono(2-ethylhexyl) phthalate (MEHP), followed by oxidation to form MEOHP and other metabolites[8][9][10][11][12].



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Metabolic pathway of Di(2-ethylhexyl) phthalate (DEHP) to its metabolites.

Experimental Protocols

The analysis of phthalate metabolites, including MEOHP, in biological matrices such as urine is typically performed using High-Performance Liquid Chromatography coupled with Tandem Mass Spectrometry (HPLC-MS/MS). The following is a representative protocol.

4.1. Objective

To quantify the concentration of rac Mono(2-ethyl-5-oxohexyl) Phthalate in human urine.

4.2. Materials and Reagents

- **rac Mono(2-ethyl-5-oxohexyl) Phthalate-d4** (as internal standard)
- β -glucuronidase
- Ammonium acetate buffer
- HPLC-grade water, acetonitrile, and methanol
- Formic acid

- Solid-phase extraction (SPE) cartridges

4.3. Sample Preparation

- Enzymatic Deconjugation: To 100 μ L of urine, add an internal standard solution (**rac Mono(2-ethyl-5-oxohexyl) Phthalate-d4**) and β -glucuronidase in an ammonium acetate buffer. Incubate to deconjugate the glucuronidated metabolites[13].
- Solid-Phase Extraction (SPE): Condition the SPE cartridge. Load the incubated urine sample. Wash the cartridge to remove interferences. Elute the analytes with an appropriate solvent (e.g., methanol or acetonitrile).
- Concentration: Evaporate the eluate to dryness under a gentle stream of nitrogen and reconstitute in a suitable mobile phase for HPLC analysis.

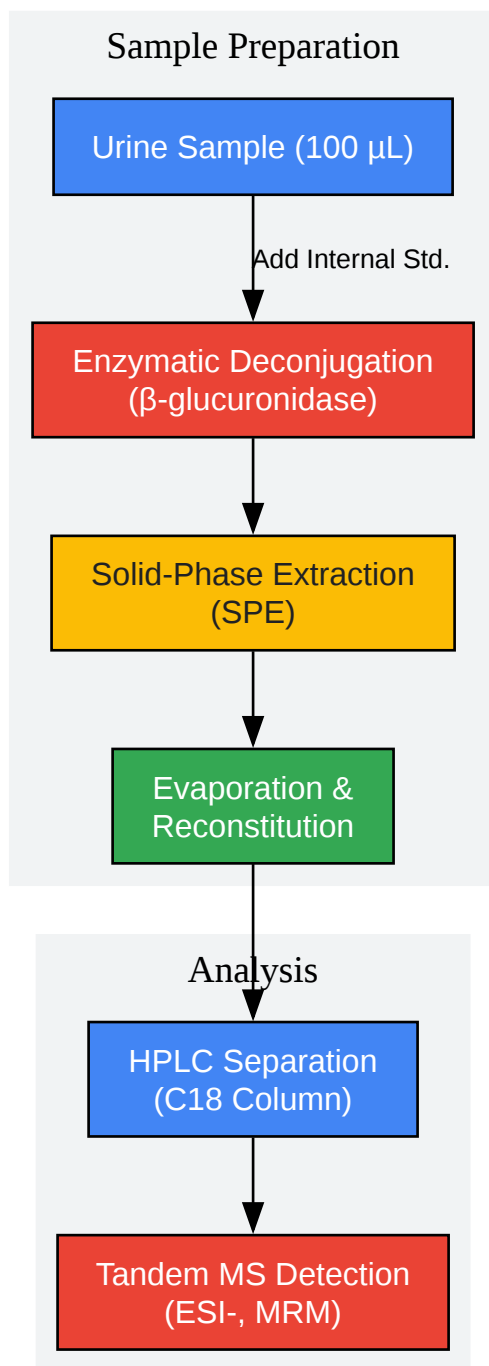
4.4. HPLC-MS/MS Analysis

- HPLC System: A high-performance liquid chromatography system.
- Column: A C18 reversed-phase column.
- Mobile Phase: A gradient of mobile phase A (e.g., 0.1% formic acid in water) and mobile phase B (e.g., 0.1% formic acid in acetonitrile).
- Mass Spectrometer: A tandem mass spectrometer equipped with an electrospray ionization (ESI) source operating in negative ion mode.
- Detection: Use Multiple Reaction Monitoring (MRM) to monitor specific precursor-to-product ion transitions for both the analyte and the internal standard for quantification.

Table 4: Representative MRM Transitions

Compound	Precursor Ion (m/z)	Product Ion (m/z)
MEOHP	291.1	[To be determined empirically]
MEOHP-d4	295.1	[To be determined empirically]

4.5. Workflow Diagram



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Workflow for the analysis of phthalate metabolites in urine by HPLC-MS/MS.

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